Comparison of synthesis methods for substituted aminobenzoates

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Compound of Interest

Compound Name:	*Methyl 4-amino-3-(propylamino)benzoate*
CAS No.:	*675138-83-7*
Cat. No.:	*B1647092*

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< চুপচাপ> The user wants a detailed comparison guide on the synthesis methods for substituted aminobenzoates, targeted at a scientific audience.

Here's a breakdown of the requirements:

- Topic: Comparison of synthesis methods for substituted aminobenzoates.
- Content Type: Publish Comparison Guides.
- Audience: Researchers, scientists, and drug development professionals.
- Core Directive (Autonomy): I have full editorial control to structure the guide. It should be an in-depth technical guide, not a rigid template.
- Scientific Integrity (E-E-A-T):
  - Expertise & Experience: Explain the "why" behind experimental choices.

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- Trustworthiness: Protocols should be self-validating.
- Authoritative Grounding & Comprehensive References:
  - In-text citations with links.
  - A complete "References" section at the end with Title, Source, and clickable URL.

- Visualization & Formatting:
  - Data Presentation: Use tables for quantitative data comparison.
  - Experimental Protocols: Provide detailed step-by-step methodologies.
  - Mandatory Visualization: Use Graphviz (DOT language) for diagrams of pathways, workflows, or relationships.
    - Enclose DOT scripts in a dot code block.
    - Provide a brief, descriptive caption.
    - Adhere to specific diagram specifications (width, color contrast).

Mental Sandbox Simulation:

- Structure: I'll start with an introduction explaining the importance of substituted aminobenzoates in pharmaceuticals and materials science. Then, I'll dedicate sections to the primary synthesis methods. I've identified a few from the search results:
  - Fischer Esterification: A classic, acid-catalyzed reaction between an aminobenzoic acid and an alcohol. This is a direct and fundamental method.
  - Reduction of Nitrobenzoates: A common strategy where a readily available nitrobenzoate is reduced to the corresponding aminobenzoate. This is a two-step approach if starting from the nitrobenzoic acid (esterification then reduction, or reduction then esterification). The order of these steps is crucial and a good point for discussion.

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  - Palladium-Catalyzed C-N Coupling (Buchwald-Hartwig Amination): A modern, powerful method for forming C-N bonds, coupling an amine with an aryl halide (or triflate). This is excellent for creating a wide variety of substituted aminobenzoates that might be difficult to access otherwise.
  - Copper-Catalyzed C-N Coupling (Ullmann Condensation): An older, related method to Buchwald-Hartwig, often requiring harsher conditions but can be more cost-effective.

- Content for each section: For each method, I will:
  - Introduce the method: Briefly explain the core principle.
  - Mechanism: Describe the reaction mechanism, citing sources. I'll need to create a simple diagram for this.
  - Detailed Protocol: Provide a step-by-step experimental procedure based on the literature found (e.g., the Organic Syntheses procedure for the reduction method, or the BenchChem protocol for Fischer esterification).
  - Advantages & Disadvantages: Discuss the pros and cons in terms of yield, substrate scope, functional group tolerance, reaction conditions (temperature, time), cost, and safety/environmental impact.
  - Causality: I'll explain why certain reagents are used (e.g., why a strong acid catalyst is needed for Fischer esterification, why a specific ligand is chosen for Buchwald-Hartwig).
- Data Comparison: I'll create a summary table comparing the methods across key metrics:
  - Starting Materials
  - Typical Reagents/Catalysts
  - Reaction Time
  - Temperature
  - Typical Yield (%)

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  - Substrate Scope/Limitations
  - Key Advantages
  - Key Disadvantages
- Visualizations (Graphviz):
  - A high-level workflow diagram comparing the different synthetic routes starting from common precursors.
  - A simplified mechanism diagram for Fischer Esterification.
  - A simplified catalytic cycle for Buchwald-Hartwig Amination. I must be careful with the DOT syntax and the specified color and contrast rules.
- References: I will meticulously collect all the sources I use and format them into a numbered list at the end, ensuring each has a title, source, and a working URL from the search results. I will use in-text citations [cite:INDEX] throughout the guide.

Pre-computation/Pre-analysis of Search Results:

- Result[1][2][3]: Excellent source for the Reduction of Nitrobenzoates method. Result[1] provides a detailed, checked protocol from Organic Syntheses for reducing ethyl 4-nitrobenzoate using indium/ammonium chloride, with a 90% yield. This is a high-quality, trustworthy source. Result[2] discusses the Fe/AcOH route and suggests Pd/C hydrogenation as a quantitative alternative. Result[3] discusses the strategy of reducing the nitro group and the importance of the order of operations (oxidation of methyl group vs. reduction of nitro group).
- Result[4][5][6]: These are all about Fischer Esterification. Result[4] gives a detailed protocol for synthesizing Heptyl 4-aminobenzoate from p-aminobenzoic acid. Results[5] describe the synthesis of benzocaine (ethyl 4-aminobenzoate). They explain the mechanism (acid-catalyzed nucleophilic attack) and the need to drive the equilibrium. Result[5] mentions the need for stoichiometric acid if a basic group is present, which is the case here (the amino group).

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- Result[7][8][9][10][11][12][13][14]: These cover Buchwald-Hartwig Amination. This is a Pd-catalyzed C-N coupling. Result[7] is a Wikipedia overview explaining the history and mechanism (oxidative addition, reductive elimination). Result[10] provides a great explanation of the catalytic cycle and the role of bulky, electron-rich phosphine ligands developed by Buchwald's group. These sources establish it as a versatile but more complex and potentially expensive method due to the palladium catalyst and specialized ligands.

- Result[15][16][17][18][19]: These describe the Ullmann Condensation/Reaction. This is a copper-catalyzed C-N coupling. Result[16] (Wikipedia) notes it's comparable to Buchwald-Hartwig but often requires higher temperatures and stoichiometric copper. It's an older method but still relevant.

- Result[20][21][22][23]: These discuss the importance and applications of aminobenzoates and their derivatives in pharmaceuticals (like Imatinib[20]) and other areas, which will be useful for the introduction.

- General Synthesis Info: Results[24][25][26][27][28] provide context on synthesizing related heterocyclic compounds (like aminobenzothiazoles) which often start from substituted anilines, reinforcing the importance of the core aminobenzoate structure. While not directly about aminobenzoates, they show common strategies in medicinal chemistry.

Based on this analysis, I can confidently build the guide around the four main methods: Fischer Esterification, Reduction of Nitrobenzoates, Buchwald-Hartwig Amination, and Ullmann Condensation. I have specific, citable protocols and mechanistic details for each. I also have enough information to create the comparative table and the Graphviz diagrams. The plan is solid. I will now proceed with generating the content.A Senior Application Scientist's Guide to the Synthesis of Substituted Aminobenzoates

Substituted aminobenzoates are fundamental structural motifs in a vast array of functional molecules, from critical pharmaceutical agents to advanced materials. As key intermediates, their efficient and selective synthesis is a cornerstone of modern organic chemistry. This guide provides an in-depth comparison of the primary methodologies for their preparation, designed for researchers, scientists, and drug development professionals. We will move beyond simple procedural lists to explore the causality behind experimental choices, offering field-proven insights into the selection of an optimal synthetic route.

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The Strategic Importance of Aminobenzoates

The aminobenzoate scaffold, consisting of an aniline ring bearing a carboxylate ester, is a privileged structure in medicinal chemistry. It is a key component in local anesthetics like benzocaine (ethyl 4-aminobenzoate) and is a precursor for more complex active pharmaceutical ingredients (APIs), including the targeted cancer therapy Imatinib.[20] The substitution pattern on the aromatic ring and the nature of the ester group are critical for modulating the molecule's physicochemical properties, biological activity, and pharmacokinetic profile.[4] Consequently, the ability to access a diverse range of these analogs through reliable and scalable synthetic methods is of paramount importance.

This guide will compare four principal synthetic strategies:

- Fischer Esterification of Aminobenzoic Acids
- Reduction of Aromatic Nitrobenzoates
- Palladium-Catalyzed Buchwald-Hartwig Amination
- Copper-Catalyzed Ullmann Condensation

Method 1: Fischer Esterification of Aminobenzoic Acids

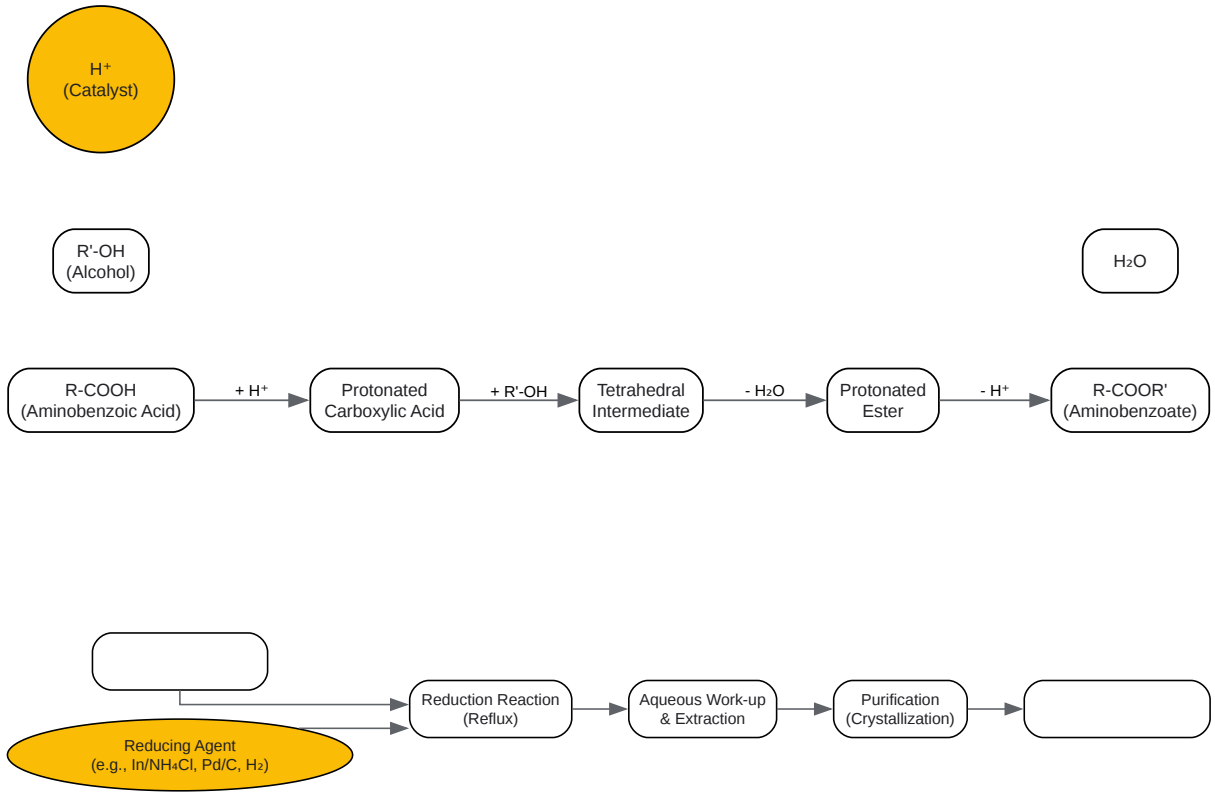
This is the most classical and direct approach, involving the acid-catalyzed reaction between a substituted aminobenzoic acid and an alcohol. It is an equilibrium-driven process that is fundamentally a nucleophilic acyl substitution.

Mechanistic Insight

The reaction proceeds via protonation of the carboxylic acid's carbonyl oxygen by a strong acid catalyst (typically H_2SO_4), which significantly enhances the electrophilicity of the carbonyl carbon.[5] The alcohol then acts as a nucleophile, attacking this activated carbon to form a tetrahedral intermediate. Subsequent proton transfer and elimination of a water molecule yield the ester product and regenerate the acid catalyst.[29]

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To achieve high yields, the equilibrium must be shifted towards the products. This is typically accomplished by using a large excess of the alcohol reactant or by removing water as it is formed.[3][4]



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Caption: General workflow for the reduction of a nitrobenzoate.

Experimental Protocol: Indium-Mediated Reduction of Ethyl 4-Nitrobenzoate

This robust and high-yielding protocol is adapted from a procedure published in Organic Syntheses. [1]

- Reaction Setup: In a 1000 mL round-bottomed flask, suspend ethyl 4-nitrobenzoate (10 g, 51 mmol) in ethanol (250 mL).

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- Reagent Addition: Add a solution of ammonium chloride (27.4 g, 510 mmol) in water (125 mL) to the suspension. Then, add indium powder (23.5 g, 205 mmol).
- Reflux: Heat the resulting mixture at reflux for 2.5 hours. Monitor the reaction by Thin Layer Chromatography (TLC).
- Filtration: Allow the reaction to cool to room temperature, dilute with 350-400 mL of water, and filter under vacuum to remove the indium salts.
- Extraction: Transfer the filtrate to a separatory funnel and extract with dichloromethane (6-8 x 50-60 mL).
- Washing and Drying: Combine the organic phases, wash with brine (100 mL), and dry over anhydrous sodium sulfate.
- Isolation and Purification: Concentrate the solution under reduced pressure. Dissolve the crude product in dichloromethane (100 mL), warm to concentrate, and then add hexane (50 mL) to induce crystallization. Cool in a refrigerator to complete crystallization, and filter to obtain pure ethyl 4-aminobenzoate (yields up to 90%). [1]

Method 3: Palladium-Catalyzed Buchwald-Hartwig Amination

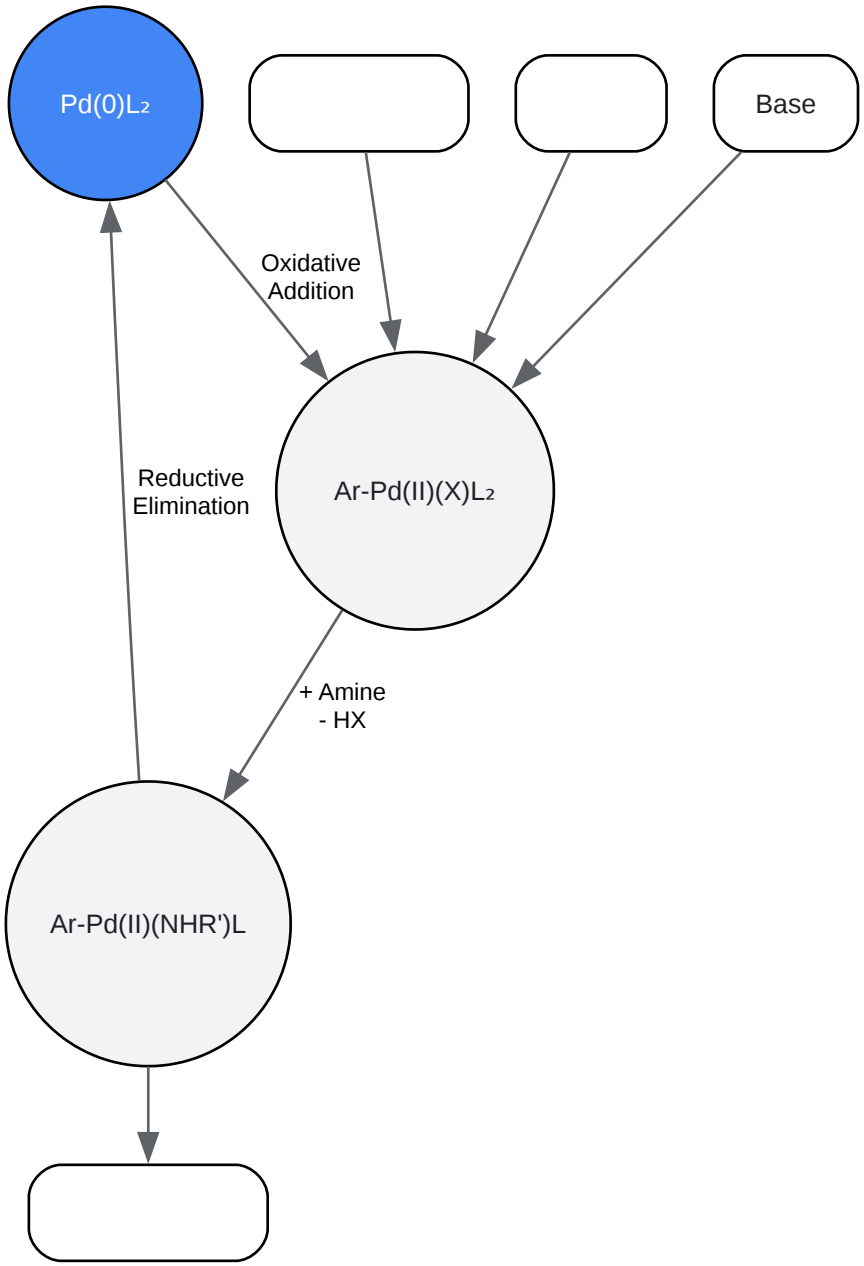
The Buchwald-Hartwig amination is a modern and highly versatile method for forming carbon-nitrogen bonds. [7]It involves the palladium-catalyzed cross-coupling of an amine with an aryl halide or triflate. This reaction has revolutionized aryl amine synthesis due to its broad substrate scope and high functional group tolerance, allowing for the creation of complex aminobenzoates that are inaccessible via other methods. [7][8]

Mechanistic Insight

The reaction proceeds through a Pd(0)/Pd(II) catalytic cycle. [10]1. Oxidative Addition: The active Pd(0) catalyst inserts into the aryl-halide bond of the substituted halobenzoate, forming a Pd(II) complex. 2. Amine Coordination & Deprotonation: The amine coordinates to the palladium center, and a base deprotonates the amine to form a palladium-amido complex. 3. Reductive Elimination: The C-N bond is formed as the desired aminobenzoate product is eliminated from the palladium complex, regenerating the Pd(0) catalyst. [10] The choice of

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ligand is critical. Bulky, electron-rich phosphine ligands (e.g., XPhos, SPhos) are essential for stabilizing the palladium catalyst and promoting the key steps of the cycle, particularly the reductive elimination. [10]



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Caption: The catalytic cycle of Buchwald-Hartwig amination.

General Experimental Protocol

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This generalized protocol is based on established procedures for Buchwald-Hartwig amination. [9]

- Reaction Setup: To an oven-dried Schlenk tube under an inert atmosphere (Nitrogen or Argon), add the Pd-catalyst (e.g., $Pd_2(dba)_3$), the phosphine ligand (e.g., BINAP), and the base (e.g., Cs_2CO_3 or KOtBu).
- Reagent Addition: Add the substituted halobenzoate (1 equiv.), the amine (1.2-1.5 equiv.), and an anhydrous solvent (e.g., toluene or dioxane).
- Reaction: Degas the mixture and heat it to the required temperature (typically 80-110 °C) with stirring for several hours until the starting material is consumed (monitored by TLC or GC-MS).
- Work-up: Cool the reaction mixture, dilute with a solvent like ethyl acetate, and filter through a pad of celite to remove the palladium catalyst and inorganic salts.
- Purification: Concentrate the filtrate and purify the crude product by silica gel column chromatography to yield the desired substituted aminobenzoate.

Method 4: Copper-Catalyzed Ullmann Condensation

The Ullmann condensation is a classical cross-coupling reaction that uses copper as the catalyst to form C-N bonds. [16]While often requiring harsher conditions (higher temperatures, polar aprotic solvents) than its palladium-catalyzed counterpart, it can be a more cost-effective alternative and is particularly useful for certain substrates. [16][19]

Mechanistic Considerations

The mechanism is thought to involve a copper(I) species as the active catalyst. The reaction likely proceeds through oxidative addition of the copper(I) catalyst to the aryl halide, followed by coordination of the amine and subsequent reductive elimination. Modern variations use soluble copper catalysts with ligands like diamines to facilitate the reaction under milder conditions. [16]

General Experimental Protocol

This protocol is a generalized representation of a modern Ullmann amination. [18]

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- Reaction Setup: In a reaction vessel, combine the substituted halobenzoate (1 equiv.), the amine (2 equiv.), a copper(I) salt (e.g., CuI, 0.1-0.25 equiv.), a ligand (e.g., N,N'-dimethylethylenediamine), and a base (e.g., K_2CO_3 or K_3PO_4).
- Solvent and Heating: Add a high-boiling point solvent (e.g., DMF, NMP, or toluene) and degas the mixture. Heat the reaction under an inert atmosphere to 100-150 °C for 12-24 hours.
- Work-up and Purification: After cooling, the work-up typically involves dilution with water, extraction with an organic solvent, and purification by column chromatography to isolate the final product.

Comparative Analysis

The choice of synthetic method depends critically on factors such as starting material availability, required scale, functional group tolerance, and cost.

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Method	Starting Materials	Key Reagents/ Catalysts	Typical Temp.	Typical Yield	Key Advantages	Key Disadvantages
Fischer Esterification	Aminobenzoic acid, Alcohol	H_2SO_4, HCl	Reflux	60-95%	Simple, inexpensive, uses common reagents. [4][29]	Equilibrium-limited, requires excess alcohol or water removal, not suitable for acid-sensitive substrates. [3][29]
Reduction of Nitrobenzoate	Nitrobenzoate	In/NH_4Cl, Pd/C + H_2, Fe/AcOH	RT to Reflux	70-95%	High yields, uses readily available starting materials, multiple reducing agents available. [1][2]	Requires a two-step synthesis if starting from nitrobenzoic acid, some reducing agents have poor functional group tolerance.

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Buchwald-Hartwig Amination	Halobenzoate, Amine	Pd catalyst (e.g., $Pd_2(dba)_3$), Phosphine Ligand, Base (KOtBu)	80-110 °C	75-98%	Excellent functional group tolerance, broad substrate scope, mild conditions. [7][10]	High cost of palladium catalyst and ligands, requires inert atmosphere, potential for heavy metal contamination.
Ullmann Condensation	Halobenzoate, Amine	CuI, Ligand (optional), Base (K_2CO_3)	100-210 °C	50-85%	Lower catalyst cost than palladium, effective for electron-deficient aryl halides. [16][19]	Often requires high temperatures, longer reaction times, and can have a narrower substrate scope than Buchwald-Hartwig. [16]

Conclusion

The synthesis of substituted aminobenzoates can be approached through several effective strategies.

- Fischer Esterification remains the method of choice for simple, direct esterifications where the starting aminobenzoic acid is available and stable to strong acid.

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- The Reduction of Nitrobenzoates offers a highly reliable and often high-yielding route, particularly when chemoselective reducing agents are employed.
- For complex targets requiring late-stage introduction of the amino group or for building diverse libraries, the Buchwald-Hartwig Amination provides unparalleled scope and functional group tolerance, despite its higher cost.
- The Ullmann Condensation serves as a valuable, cost-effective alternative, especially in industrial settings for specific substrate combinations.

A thorough evaluation of the target molecule's structure, the availability of precursors, and the economic and environmental constraints of the project will guide the judicious selection of the optimal synthetic pathway.

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